Technical Monograph: Gaegurin-RN1 Physicochemical Characterization

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Compound of Interest

Compound Name: *Gaegurin-RN1*

Cat. No.: *B1576568*

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Content Type: Technical Guide / Whitepaper Subject: **Gaegurin-RN1** Peptide (Molecular Weight, Isoelectric Point, and Structural Dynamics) Audience: Researchers, Formulation Scientists, and Drug Development Professionals

Executive Summary

Gaegurin-RN1 is a cationic antimicrobial peptide (AMP) originally identified in the skin secretions of the frog Rana nigrovittata (now often classified within Hylarana or Sylvirana genera). Belonging to the broader Gaegurin family—best known for the Rana rugosa peptides Gaegurin 1–6—RN1 shares the characteristic "Rana box" motif: a C-terminal cyclic heptapeptide stabilized by a disulfide bridge.

This guide provides a rigorous physicochemical profile of **Gaegurin-RN1**, specifically focusing on its Molecular Weight (MW) and Isoelectric Point (pI). These two parameters are the fundamental determinants of the peptide's solubility, stability, and mechanism of action against anionic bacterial membranes. Accurate characterization of these properties is a prerequisite for successful formulation and therapeutic application.

Molecular Identity & Sequence Analysis

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Before analyzing physicochemical properties, the exact chemical identity of the target molecule must be established to ensure reproducibility.

- Peptide Name: **Gaegurin-RN1**[1][2]
- Source Organism:Rana nigrovittata (Black-striped frog)[1][2]
- Primary Sequence:Phe-Ile-Gly-Pro-Val-Leu-Lys-Ile-Ala-Ala-Gly-Ile-Leu-Pro-Thr-Ala-Ile-Cys-Lys-Ile-Phe-Lys-Lys-Cys[1]
- One-Letter Code:FIGPVLKIAAGILPTAICKIFKKC
- Length: 24 Amino Acids[1][2]
- Structural Class: Cationic amphipathic

  -helix with a C-terminal disulfide loop (Rana box).

Structural Motif: The Rana Box

The sequence terminates in ...CkqIFKKC (positions 18–24). The two cysteine residues (Cys18 and Cys24) form an intramolecular disulfide bond. This constraint is critical for proteolytic stability and biological activity, distinguishing it from linear AMPs like Magainins.

Physicochemical Core: Mass & Charge[3]

Molecular Weight (MW) Analysis

The molecular weight of **Gaegurin-RN1** depends on its oxidation state (reduced vs. oxidized disulfide) and its C-terminal modification (free acid vs. amide). In native biological contexts, many frog skin peptides are C-terminally amidated; however, genomic identification often yields the free acid sequence.

Theoretical Calculation

Based on the sequence FIGPVLKIAAGILPTAICKIFKKC:

- Formula (Free Acid, Oxidized):

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- Monoisotopic Mass: Calculated by summing the precise masses of the most abundant isotopes (

).
- Average Mass: Calculated using standard atomic weights.

State	C-Terminus	Chemical Formula	Monoisotopic Mass (Da)	Average Mass (Da)
Oxidized (Disulfide)	Free Acid (-COOH)		2540.54	2542.21
Oxidized (Disulfide)	Amide (-CONH)		2539.56	2541.23
Reduced (Linear)	Free Acid (-COOH)		2542.56	2544.23

> *Critical Note for Mass Spectrometry: When analyzing **Gaegurin-RN1** via ESI-MS or MALDI-TOF, the observed value will typically be the protonated adduct*
>
> . For the oxidized free acid, expect a peak at m/z ~2541.5 (Monoisotopic). A shift of +2 Da indicates the disulfide bond is reduced (broken).

Isoelectric Point (pI) Analysis

The pI is the pH at which the peptide carries a net zero charge.[3][4][5] **Gaegurin-RN1** is highly basic due to its Lysine-rich composition.

Ionizable Groups

- N-terminus (Phe): pKa

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9.6

- Lysine (Lys) Side Chains (x4): Positions 7, 20, 22, 23. pKa

  10.5

- C-terminus (Cys): pKa

  2.1 (if free acid)

- Cysteine (Thiol): pKa

  8.3 (Involved in disulfide bond, therefore non-ionizable in the oxidized state).

Calculation Logic

In the oxidized state, the cysteines do not contribute to the charge.

- Positive Contributors: 1 N-term + 4 Lysines = +5 max charge.
- Negative Contributors: 1 C-term (if free acid) = -1 max charge.
- Net Charge at pH 7.0:
  - Lysines are fully protonated (+4).
  - N-term is fully protonated (+1).[5]
  - C-term is fully deprotonated (-1).[5]
  - Net Charge

    +4.

Computed pI Values:

- Free Acid Form: pI

  10.0 – 10.2

- Amidated Form: pI

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> 11.0 (Since the acidic C-terminus is removed, the peptide remains positively charged until the N-terminus and Lysines deprotonate at very high pH).

Structural Implications & Mechanism

The physicochemical properties (MW and pI) directly dictate how **Gaegurin-RN1** interacts with bacterial membranes.

- Cationicity (High pI): The net positive charge (+4) at physiological pH drives the initial electrostatic attraction to the negatively charged Lipopolysaccharides (LPS) of Gram-negative bacteria or Lipoteichoic acids of Gram-positive bacteria.
- Amphipathicity: The sequence alternates between hydrophobic (Phe, Ile, Leu, Val) and hydrophilic (Lys) residues. When folded into an

  -helix, these residues segregate to opposite faces, creating a "hydrophobic wedge" that penetrates the lipid bilayer.
- The "Rana Box" Constraint: The disulfide bond (MW impact -2 Da) reduces entropic cost of folding, stabilizing the helix at the C-terminus and protecting the peptide from carboxypeptidases.

Visualization: Physicochemical Workflow

The following diagram illustrates the logical flow from sequence identification to functional validation.

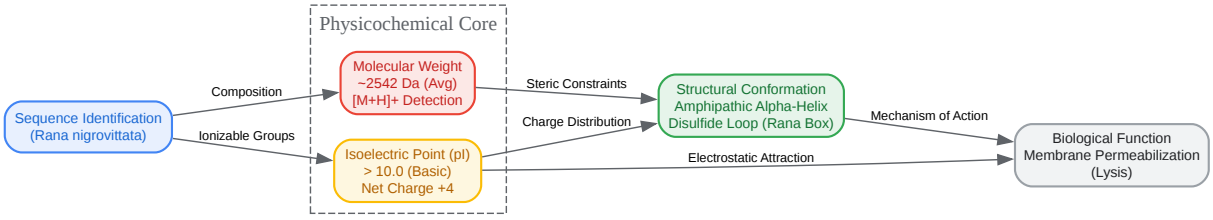

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Figure 1: Characterization workflow linking sequence data to functional outcomes.

Experimental Protocols

To validate the theoretical values calculated above, the following standardized protocols should be employed.

Protocol A: Molecular Weight Determination (MALDI-TOF MS)

Objective: Confirm peptide identity and oxidation state (disulfide bond formation).

- Sample Preparation: Dissolve lyophilized **Gaegurin-RN1** in 0.1% Trifluoroacetic acid (TFA) / 50% Acetonitrile to a concentration of 10 pmol/µL.
- Matrix: Use

  -Cyano-4-hydroxycinnamic acid (CHCA) saturated in the same solvent.
- Spotting: Mix sample and matrix 1:1 on the target plate; allow to air dry (crystallize).
- Acquisition: Operate in Positive Linear Mode.
  - Target Mass: Look for

    at 2541.5 m/z.
  - Reduction Test: Treat a comprehensive aliquot with DTT (Dithiothreitol). A mass shift of +2 Da (to ~2543.5 m/z) confirms the presence of the disulfide bridge.

Protocol B: Isoelectric Point Estimation (Zeta Potential / IEF)

Objective: Determine the effective surface charge and pI.

- Method: Capillary Isoelectric Focusing (cIEF) is preferred over gel IEF for short peptides due to diffusion issues.

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- Buffer System: Use a broad range ampholyte mixture (pH 3–10).
- Detection: UV absorbance at 214 nm (peptide bond) or 280 nm (Phe residues, though weak).
- Validation: Since the theoretical pI is high (>10), standard IEF gels may not resolve well. Alternatively, measure Zeta Potential of peptide-liposome complexes.
  - Titrate pH from 7.0 to 11.0.
  - The point where Zeta Potential crosses 0 mV represents the experimental pI.

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